

Application Note: Controlled Growth of Dion-Jacobson (DJ) Phase Layered Perovskites

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Octane-1,8-diamine
dihydrobromide*

Cat. No.: *B12849137*

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Executive Summary & Theoretical Grounding

This guide details the experimental protocols for synthesizing Dion-Jacobson (DJ) phase 2D perovskites (

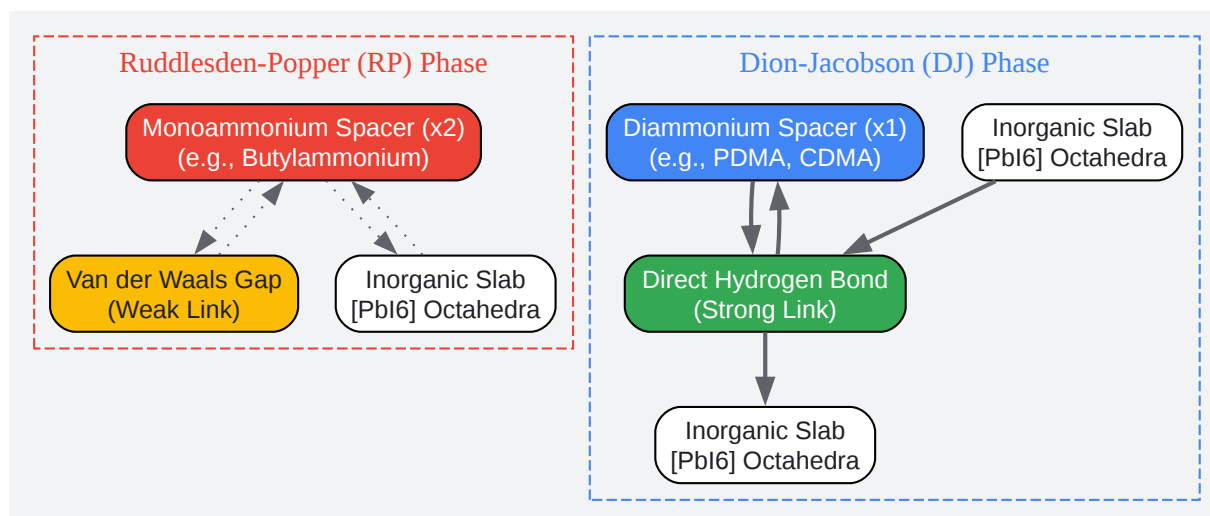
). Unlike Ruddlesden-Popper (RP) phases, which rely on weak van der Waals forces between monoammonium spacers, DJ phases utilize diammonium spacers to bridge inorganic layers directly via hydrogen bonding.

Why this matters: The elimination of the van der Waals gap in DJ phases results in:

- **Enhanced Structural Rigidity:** Higher formation energy and resistance to moisture/heat degradation.
- **Improved Charge Transport:** Shorter interlayer distances facilitate better out-of-plane charge carrier mobility, critical for solar cells and LEDs.

Structural Logic: RP vs. DJ Phases

The following diagram illustrates the fundamental structural difference that dictates our experimental approach.



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Figure 1: Structural comparison. Note the elimination of the weak Van der Waals gap in the DJ phase, replaced by a single bridging spacer.

Pre-Synthesis: Materials Engineering

The success of DJ phase growth depends entirely on the selection of the divalent spacer ().

A. Spacer Selection Library

Choose your spacer based on the target application.

Spacer Name	Abbr.	Structure Type	Key Characteristic	Application
1,4-Phenylenedimethanammonium	PDMA	Aromatic	Rigid, high conductivity due to π -conjugation.	Solar Cells (High Efficiency)
1,4-Cyclohexanedimethanammonium	CDMA	Aliphatic (Cyclic)	Slight steric bulk induces unique layer distortion.	Solar Cells (Record Stability)
1,3-Propanediammonium	PDA	Aliphatic (Linear)	Short chain, tightest packing.	LEDs (Blue/Green emission)
3-(Aminomethyl)peridinium	3AMP	Heterocyclic	Asymmetric structure breaks centrosymmetry.	Nonlinear Optics / Detection

B. Stoichiometry Calculation

For a target layer thickness (

), the molar ratio of precursors is strict. General Formula:

- (Spacer): 1 Molar Equivalent

- (Cage Cation, e.g., MA/FA):

Molar Equivalents

- (Lead Source):

Molar Equivalents

Critical Insight: Unlike RP phases where excess spacer can be tolerated (forming lower

phases), DJ phases require precise stoichiometry. Excess diamine can lead to phase segregation or amorphous regions.

Protocol A: Precision Spin-Coating (Lab Scale)

This protocol is optimized for PDMA-based DJ perovskites (

) for photovoltaic applications.

Reagents

- Spacer: PDMAI

(Synthesized by reacting 1,4-phenylenedimethanamine with HI).

- Cage Cation: Methylammonium Iodide (MAI).

- Metal Source: Lead Iodide (PbI

).[1]

- Solvent: DMF (Dimethylformamide) and DMSO (Dimethyl sulfoxide) [4:1 v/v ratio].

- Anti-solvent: Chlorobenzene (Anhydrous).

Experimental Workflow

- Precursor Dissolution:

- Mix PDMAI

: MAI : PbI

in a 1 : 4 : 5 molar ratio.

- Dissolve in DMF:DMSO (4:1) to achieve a total Pb concentration of 0.8 M.
- Why: The DMSO retards crystallization by forming an intermediate adduct (), allowing for controlled crystal growth during annealing.
- Stir at 60°C for 2 hours inside a N glovebox. Filter through a 0.22 µm PTFE filter.
- Substrate Preparation:
 - Use ITO/Glass substrates.[2] Clean via sonication (Decon90 -> DI Water -> Acetone -> IPA).
 - UV-Ozone treat for 15 minutes immediately before coating to improve wettability.
- Hot-Casting Deposition (The "Secret Sauce"):
 - Pre-heat the substrate to 100°C on a hotplate.
 - Quickly transfer to spin coater chuck.
 - Dispense 50 µL of precursor solution.
 - Spin Cycle: 4000 rpm for 30 seconds.
 - Anti-solvent: Drip 150 µL Chlorobenzene at 8 seconds into the spin.
 - Mechanism:[3][4][5] The hot substrate promotes immediate nucleation of the inorganic slabs perpendicular to the substrate (vertical orientation), which is energetically favorable at higher thermal energy.
- Annealing:
 - Transfer immediately to a hotplate at 100°C for 10 minutes.
 - Observation: Film should turn from dark brown (intermediate) to mirror-black (crystalline).

Protocol B: Blade Coating (Scalable Fabrication)[2]

Blade coating mimics industrial roll-to-roll processing. This protocol is based on high-efficiency CDMA-based devices.

Experimental Setup

- Doctor Blade: Zehntner applicator or custom N
-knife system.
- Stage Temperature: 150°C (Critical for solvent evaporation without anti-solvent).

Workflow

- Ink Formulation:
 - Use 2-Methoxyethanol (2-ME) or a DMF/DMSO mix. 2-ME is preferred for blade coating due to its lower surface tension and faster evaporation.
 - Concentration: 1.0 M (Pb
basis).
- Deposition:
 - Set stage temperature to 150°C.
 - Blade height: 150 µm.
 - Blade speed: 15 mm/s.
 - Dispense ink in front of the blade and swipe.
- N
Knife Assistance:
 - Apply a high-velocity N

gas stream immediately behind the blade.

- Why: This replaces the chemical anti-solvent. It drives supersaturation rapidly, freezing the vertically oriented DJ crystals before they can relax into a random orientation.

Validation & Characterization

Every batch must be validated. Do not proceed to device fabrication without passing these checkpoints.

A. X-Ray Diffraction (XRD)

Look for the "Low-Angle Signature."

- Target: Distinct peaks at low angles ().
- Pass Criteria:
 - Sharp, equidistant peaks corresponding to or planes.
 - Absence of split peaks (indicates phase purity).
 - d-spacing: Calculate interlayer spacing. DJ phases typically show (depending on spacer), which is ~1-2 shorter than the corresponding RP phase due to the missing van der Waals gap.

B. Photoluminescence (PL)[6][7]

- Blue-Shift: As decreases (more quantum confinement), the PL peak shifts to blue.

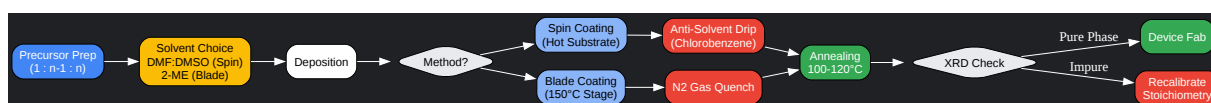
- Validation: For

(solar cell target), the peak should be near 740-760 nm. If the peak is at 520 nm, you have synthesized pure

(insulating). If it is at 780 nm, you have bulk 3D perovskite (unstable).

Process Logic Diagram

The following flow illustrates the critical decision points in the synthesis.



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Figure 2: Experimental workflow for DJ Perovskite growth, distinguishing between Spin and Blade coating routes.

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